

# 5-Amino-3-methylisoxazole CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Amino-3-methylisoxazole

Cat. No.: B044965

[Get Quote](#)

## An In-depth Technical Guide to 5-Amino-3-methylisoxazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Amino-3-methylisoxazole**, a heterocyclic compound of significant interest in pharmaceutical and chemical research. This document details its chemical properties, synthesis protocols, and its role as a versatile building block in the development of novel therapeutic agents.

## Core Chemical and Physical Properties

**5-Amino-3-methylisoxazole**, a white to off-white crystalline powder, serves as a crucial intermediate in the synthesis of a variety of pharmaceutical compounds, most notably sulfonamide drugs. Its molecular structure, featuring an isoxazole ring, provides a versatile scaffold for medicinal chemists.

Property	Value
CAS Number	14678-02-5
Molecular Weight	98.10 g/mol
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>2</sub> O
Melting Point	85-87 °C
InChI Key	FNXYWHTZDAVRTB-UHFFFAOYSA-N
SMILES	<chem>Cc1cc(N)on1</chem>

## Synthesis and Experimental Protocols

The synthesis of **5-Amino-3-methylisoxazole** and its derivatives is a key area of research, enabling its use in drug discovery and development. Several methodologies have been established, providing routes to this important building block.

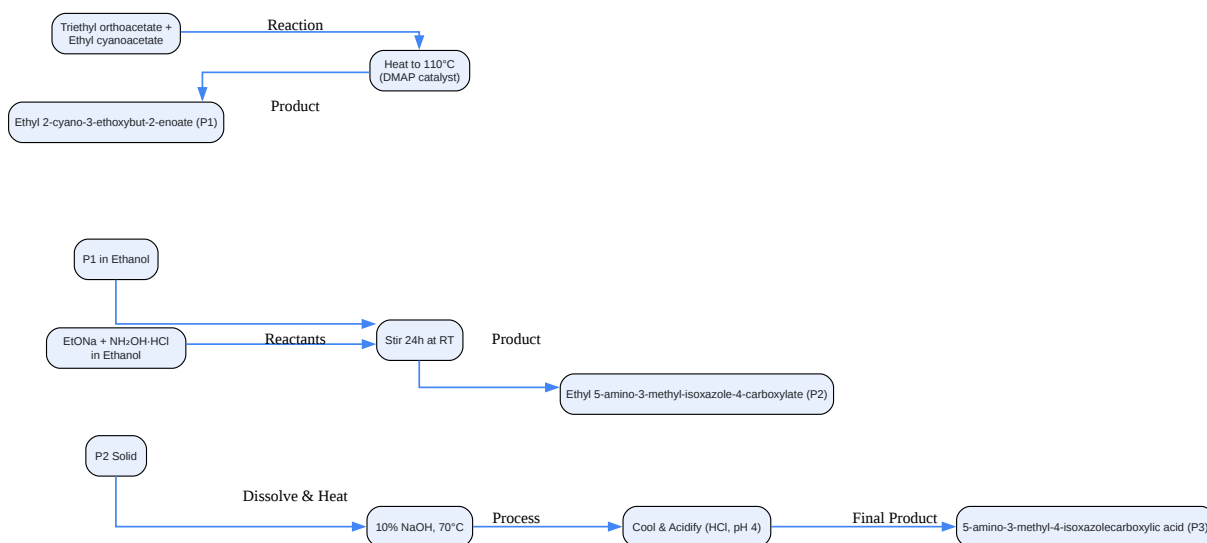
Experimental Protocol: Synthesis of 5-Amino-3-methyl-isoxazole-4-carboxylic Acid

A derivative of **5-Amino-3-methylisoxazole**, 5-amino-3-methyl-isoxazole-4-carboxylic acid, can be prepared via a three-step synthesis.<sup>[1]</sup>

- Step 1: Preparation of Ethyl 2-cyano-3-ethoxybut-2-enoate (P1)
  - Mix triethyl orthoacetate with ethyl cyanoacetate (1:1 molar ratio) in a round bottom flask.
  - Add a catalytic amount of 4-Dimethylaminopyridine (DMAP).
  - Heat the mixture to 110°C, simultaneously removing the ethanol that forms during the reaction.
  - Cool the mixture, filter the resulting precipitate, and wash it with a 10% HCl solution.<sup>[1]</sup>
- Step 2: Preparation of Ethyl 5-amino-3-methyl-isoxazole-4-carboxylate (P2)
  - Dissolve the intermediate P1 in ethanol.

- Add this solution to a mixture of sodium ethoxide (EtONa) and hydroxylamine hydrochloride ( $\text{NH}_2\text{OH}\cdot\text{HCl}$ ) in ethanol.
- Stir the mixture for 24 hours at room temperature.
- Evaporate the excess ethanol.
- Filter the obtained precipitate, wash it with water, and dry it.[\[1\]](#)
- Step 3: Preparation of 5-amino-3-methyl-4-isoxazolecarboxylic acid (P3)
  - Dissolve the solid intermediate P2 in a 10% NaOH solution and heat to 70°C.
  - Cool the mixture and add HCl to adjust the pH to 4.
  - Filter the resulting precipitate, wash it with water, and dry it.[\[1\]](#)

Experimental Workflow: Synthesis of 5-Amino-3-methyl-isoxazole-4-carboxylic Acid



[Click to download full resolution via product page](#)

A flowchart illustrating the three-step synthesis of 5-amino-3-methyl-isoxazole-4-carboxylic acid.

## Biological Activity and Applications in Drug Development

**5-Amino-3-methylisoxazole** serves as a valuable building block for the creation of new therapeutic agents due to the broad biological activities exhibited by isoxazole-containing

compounds. These activities include anticancer, anti-inflammatory, and antibacterial properties.  
[2]

This compound is a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.[3] It is also a precursor for sulfonamide antibiotics.[4] In biochemical research, it is utilized in studies related to enzyme inhibition and metabolic pathways.[3] Furthermore, derivatives of **5-amino-3-methylisoxazole** have been investigated for their potential as inhibitors of autoimmune disorders and as antitumor agents.

It is also noteworthy that 3-Amino-5-methylisoxazole is a major intermediate formed during the biodegradation of the antibiotic sulfamethoxazole by microorganisms like *Pseudomonas psychrophila*.

## Signaling Pathways

While **5-Amino-3-methylisoxazole** and its derivatives are known to exhibit a range of biological activities, specific details on their direct involvement and modulation of intracellular signaling pathways are not extensively documented in the reviewed literature. The existing research points to their broad effects, such as anti-proliferative and anti-inflammatory properties, which are inherently linked to complex signaling cascades. However, a definitive, well-characterized signaling pathway directly targeted by **5-Amino-3-methylisoxazole** has not been elucidated in the provided search results. Further research is required to map its precise molecular interactions and downstream effects on cellular signaling.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mdpi.com [mdpi.com]
- 2. 5-Amino-3-methyl-Isoxazole-4-carboxylic Acid as a Novel Unnatural Amino Acid in the Solid Phase Synthesis of  $\alpha/\beta$ -Mixed Peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. yul360 | Virtual tour generated by Panotour [www1.journaldemontreal.com]

- 4. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [5-Amino-3-methylisoxazole CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044965#5-amino-3-methylisoxazole-cas-number-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)